

Dinitro-o-cresol: A Validated Inducer of Apoptosis-Like Cell Death in Research

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Compound of Interest

Compound Name: *Dinitro-o-cresol*

Cat. No.: *B074238*

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A comprehensive guide comparing the efficacy and mechanisms of **Dinitro-o-cresol** (DNOC) with other established apoptosis inducers, supported by experimental data and detailed protocols for researchers, scientists, and drug development professionals.

Dinitro-o-cresol (DNOC), a compound historically used as a pesticide, has been shown to be a potent inducer of apoptosis-like programmed cell death (PCD) in plant cells. This guide provides an objective comparison of DNOC's performance against well-established apoptosis inducers, staurosporine and etoposide, supported by available experimental data. Detailed methodologies for key experiments are provided to facilitate the validation and application of DNOC in apoptosis research.

Comparative Efficacy in Inducing Apoptosis-Like Cell Death

While direct comparative studies quantifying the apoptotic induction of DNOC against staurosporine and etoposide in the same plant cell system are limited, evidence from individual studies allows for a qualitative and semi-quantitative assessment. Research on soybean cell cultures has demonstrated that DNOC treatment effectively triggers key hallmarks of apoptosis.

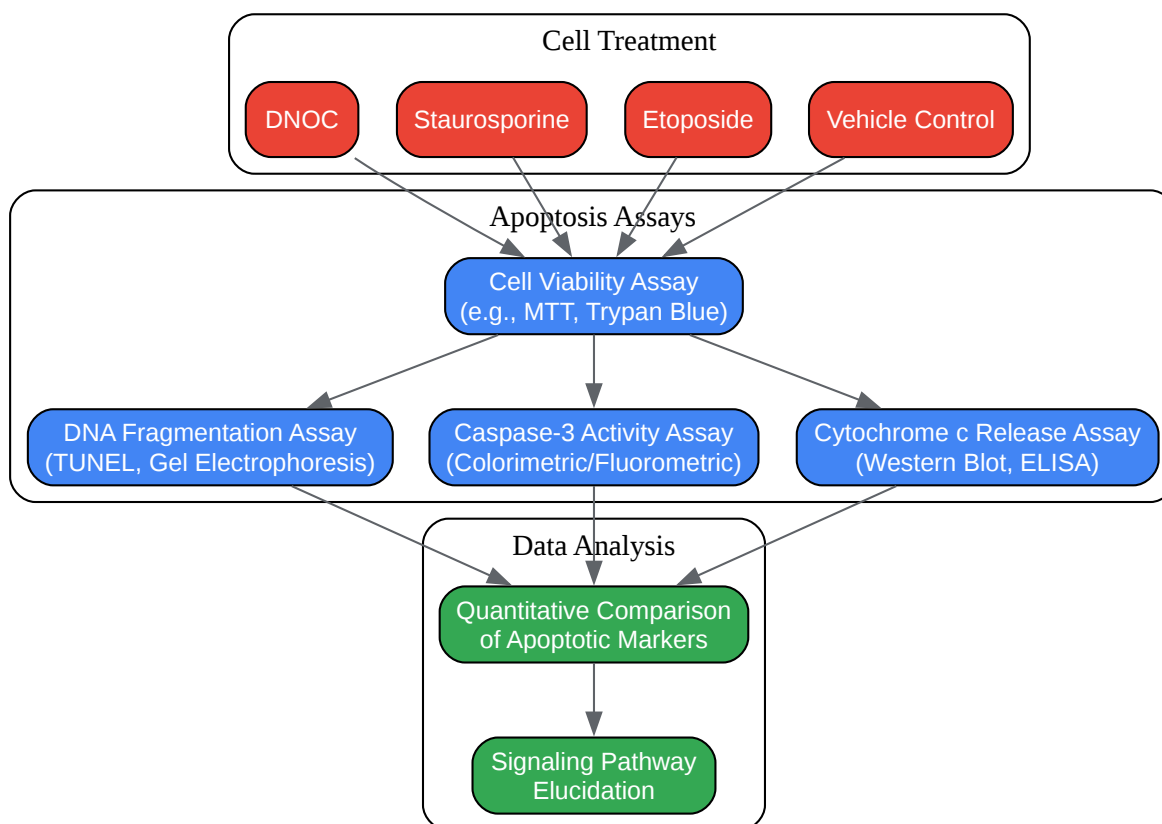
[\[1\]](#)[\[2\]](#)[\[3\]](#)

Inducer	Cell System	Key Apoptotic Events Observed	Reference
Dinitro-o-cresol (DNOC)	Soybean (Glycine max) cell suspension cultures	DNA fragmentation, activation of caspase-3-like proteins, cytochrome c release from mitochondria.	[1][3]
Staurosporine	Cultured rat hippocampal neurons, human neuroblastoma SH-SY5Y cells, various other cell lines	Chromatin condensation, DNA laddering, caspase activation, cytochrome c release.	[4][5]
Etoposide	Mouse L929 fibroblasts, various cancer cell lines	DNA damage, p53 activation, Bax upregulation, mitochondrial release of cytochrome c.	[6]

Note: The data presented is compiled from different studies and cell systems, which should be considered when making direct comparisons. The efficacy of each inducer can vary depending on the cell type, concentration, and exposure time.

Signaling Pathway of DNOC-Induced Apoptosis-Like Cell Death

DNOC appears to induce apoptosis-like cell death primarily through the mitochondrial pathway. As an uncoupler of oxidative phosphorylation, DNOC disrupts mitochondrial function, leading to the release of pro-apoptotic factors like cytochrome c into the cytosol.[7] This, in turn, activates a cascade of caspase-like proteases, ultimately resulting in the execution of the cell death program.



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